

Application Note: 4-Methylpyrazolidin-3-one as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 4-Methylpyrazolidin-3-one

CAS No.: 10234-74-9

Cat. No.: B12928793

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Executive Summary

4-Methylpyrazolidin-3-one (CAS: 10234-74-9) is a versatile nitrogenous heterocycle serving as a critical scaffold in the synthesis of bioactive bicyclic systems, MurA/MurB enzyme inhibitors, and CNS-active agents. Unlike its planar pyrazolone counterparts, this saturated pyrazolidinone ring offers defined stereochemistry at the C4 position, making it an invaluable chiral building block for fragment-based drug discovery (FBDD).^[1]

This guide outlines the controlled synthesis of **4-methylpyrazolidin-3-one**, its regioselective functionalization, and its application in generating bicyclic hydrazines (e.g., pyrazolo[1,2-a]pyridazines).^[1]

Molecule Profile & Properties^{[1][2][3][4][5][6][7]}

Property	Specification
IUPAC Name	4-Methylpyrazolidin-3-one
CAS Number	10234-74-9
Molecular Formula	C ₄ H ₈ N ₂ O
Molecular Weight	100.12 g/mol
Appearance	Viscous oil (free base) or White crystalline solid (HCl salt)
Solubility	Soluble in water, ethanol, DMSO; Sparingly soluble in ether.[2]
Stability	Free base is oxidation-sensitive (air). Store as HCl salt under Argon.
Key Functionality	1,2-Dinucleophile (N1/N2), C4-Chiral Center, Lactam Carbonyl

Synthesis Protocol: The Methacrylate Route

Objective: Synthesize **4-methylpyrazolidin-3-one** via the condensation of hydrazine hydrate and methyl methacrylate. Mechanism: Michael addition followed by cyclization. Criticality: Using methyl methacrylate (rather than crotonate) ensures the methyl group is positioned at C4 rather than C5.

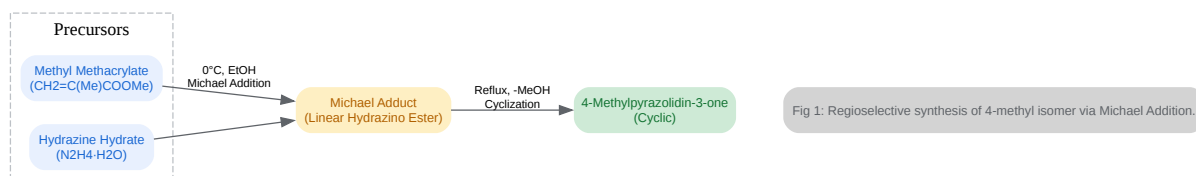
Reagents & Equipment

- Precursor A: Methyl Methacrylate (99%, stabilized).[1]
- Reagent B: Hydrazine Hydrate (80% or 100%).[1]
- Solvent: Ethanol (Absolute).[1]
- Catalyst: Sodium Ethoxide (21% wt in Ethanol) - Optional, accelerates cyclization.[1]
- Equipment: 3-Neck Round Bottom Flask, Reflux Condenser, N2 Line, Rotary Evaporator.[1]

Step-by-Step Methodology

- Setup: Purge a 500 mL 3-neck flask with Nitrogen. Add Hydrazine Hydrate (1.1 eq, 55 mmol) and Ethanol (100 mL). Cool to 0°C.
- Addition: Dropwise add Methyl Methacrylate (1.0 eq, 50 mmol) over 30 minutes.
 - Note: The reaction is exothermic. Maintain internal temperature <10°C to favor the Michael addition over direct hydrazide formation.
- Cyclization:
 - Allow the mixture to warm to room temperature (RT) and stir for 1 hour.
 - Heat to reflux (78°C) for 4–6 hours.
 - QC Check: Monitor by TLC (MeOH:DCM 1:9).^[1] The starting ester spot should disappear.
- Workup (Free Base):
 - Concentrate the reaction mixture under reduced pressure to remove ethanol and excess hydrazine.
 - The residue is often a viscous oil.
- Salt Formation (Recommended):
 - Dissolve the crude oil in a minimum amount of dry Ethanol.
 - Add 4M HCl in Dioxane (1.1 eq) dropwise at 0°C.
 - Precipitate forms immediately. Filter and wash with cold diethyl ether.
 - Yield: Typically 65–75% as the HCl salt.

Reaction Diagram



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Functionalization & Pharmaceutical Applications

The **4-methylpyrazolidin-3-one** scaffold is a "privileged structure" capable of divergent synthesis.

N-Alkylation & Regioselectivity

The molecule possesses two nucleophilic nitrogens:

- N1 (Amide-like): Less nucleophilic, usually requires deprotonation (NaH/DMF).^[1]
- N2 (Amine-like): More nucleophilic, reacts readily with alkyl halides or aldehydes.^[1]

Protocol for N2-Functionalization (Reductive Amination):

- Dissolve **4-methylpyrazolidin-3-one** (1 eq) in DCE.
- Add Aryl Aldehyde (1.0 eq) and NaBH(OAc)₃ (1.5 eq).^[1]
- Stir at RT for 12h.
- Result: Selective N2-benzyl derivatives (common in CNS active analogs).

Synthesis of Bicyclic Pyrazolo-Pyridazines

Reacting the scaffold with 1,3-dihalides or succinic anhydride derivatives yields bicyclic systems found in antibacterial agents (MurA inhibitors).

Workflow:

- Acylation: React with succinic anhydride

Open chain acid.

- Ring Closure: Heat with Ac_2O or Polyphosphoric Acid (PPA).[1]
- Product: 2-methyl-dihydro-1H-pyrazolo[1,2-a]pyridazine-5,8-dione.

Biological Mechanism: MurA Inhibition

Pyrazolidinone derivatives act as dual inhibitors of MurA and MurB (enzymes in bacterial cell wall biosynthesis).[1][3] They mimic the transition state of the phosphoenolpyruvate (PEP) transfer.

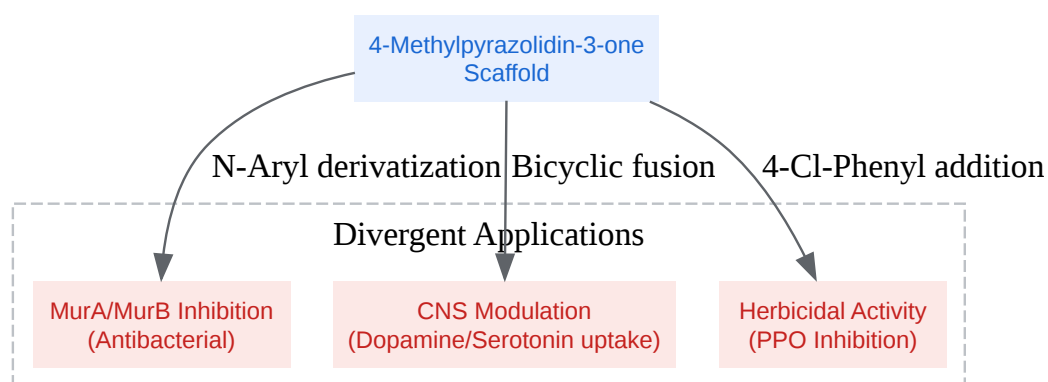


Fig 2: Pharmacological divergence of the pyrazolidinone scaffold.

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Analytical Quality Control

To ensure the integrity of the intermediate for pharmaceutical use, the following QC parameters are mandatory.

Test	Method	Acceptance Criteria
Identity	^1H -NMR (DMSO- d_6)	Doublet at ~1.1 ppm (CH_3), Multiplets at 2.5–3.5 ppm (Ring protons).
Purity	HPLC (C18, $\text{H}_2\text{O}/\text{MeCN}$)	> 98.0% (Area)
Regio-Isomer	^{13}C -NMR	Confirm Methyl shift consistent with C4 (approx 12-15 ppm) vs C5.
Water Content	Karl Fischer	< 0.5% (Critical for subsequent anhydrous reactions)

Safety & Handling (MSDS Highlights)

- Hazards: Pyrazolidinones are potential skin sensitizers. Hydrazine residues are carcinogenic.
- Storage: Hygroscopic. Store at -20°C under Argon/Nitrogen.
- Disposal: Incineration in a chemical combustor equipped with a scrubber (NO_x generation).
[1]

References

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